

Isoscabertopin: A Deep Dive into Its Molecular Targets in Tumor Progression

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Compound of Interest

Compound Name: *Isoscabertopin*

Cat. No.: *B15595552*

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Introduction

Isoscabertopin, a sesquiterpene lactone primarily isolated from the medicinal plant *Elephantopus scaber*, has garnered significant attention in oncological research for its potent anti-tumor activities. This technical guide provides a comprehensive overview of the molecular targets of **isoscabertopin** in tumor progression, detailing its mechanisms of action, summarizing key quantitative data, and providing cited experimental methodologies. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel anticancer therapeutics.

Core Molecular Mechanisms of Isoscabertopin

Isoscabertopin exerts its anti-tumor effects through a multi-pronged approach, targeting several critical signaling pathways and cellular processes that are frequently dysregulated in cancer. These include the induction of apoptosis, cell cycle arrest, and the inhibition of metastasis.

Data Summary: In Vitro Efficacy of Isoscabertopin

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **isoscabertopin** and its isomer, deoxyelephantopin, across various cancer cell lines, demonstrating its broad-spectrum anti-proliferative activity.

Compound	Cell Line	Cancer Type	IC50 (µg/mL)	Citation
Isodeoxyelephan topin	T47D	Breast Carcinoma	1.3	
Isodeoxyelephan topin	A549	Lung Carcinoma	10.46	
Deoxyelephanto pin	T47D	Breast Carcinoma	1.86	[1]
Deoxyelephanto pin	KB	Nasopharyngeal Carcinoma	3.35	[1]
Deoxyelephanto pin	K562	Chronic Myelogenous Leukemia	4.02	[1]
Deoxyelephanto pin	SiHa	Cervical Cancer	4.14	[1]
Deoxyelephanto pin	HCT 116	Colorectal Carcinoma	7.46	[1]
Deoxyelephanto pin	A549	Lung Carcinoma	12.28	[2]

Signaling Pathways Modulated by Isoscabertopin

Isoscabertopin has been shown to interfere with multiple signaling pathways that are crucial for tumor growth and survival.

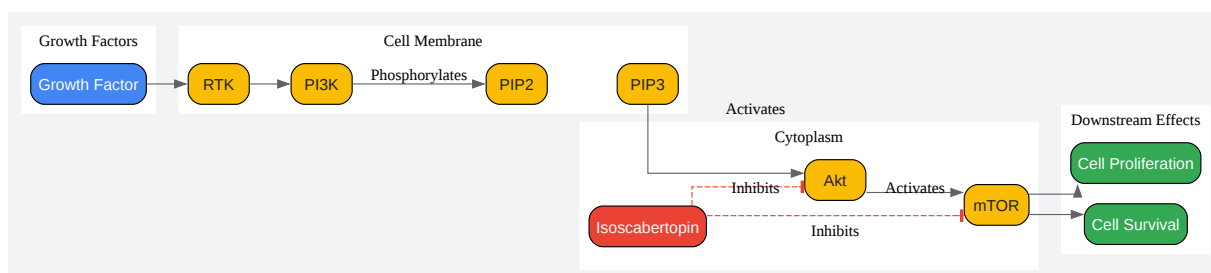
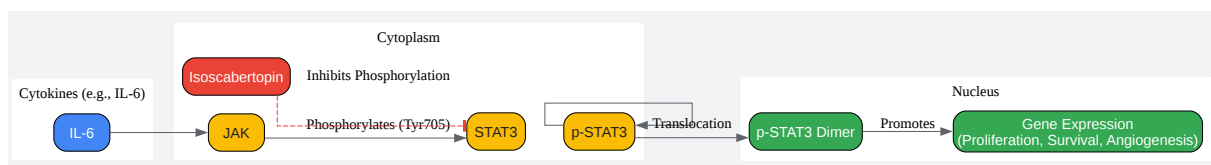
NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a key regulator of inflammation, cell survival, and proliferation, and its constitutive activation is a hallmark of many cancers.[3][4]

Isoscabertopin is a potent inhibitor of the NF-κB signaling cascade.[5]

Mechanism of Inhibition:

Isoscabertopin suppresses the activation of NF- κ B by preventing the phosphorylation and subsequent degradation of its inhibitor, I κ B α . This retains the NF- κ B p65/p50 heterodimer in the cytoplasm, preventing its translocation to the nucleus and the transcription of pro-survival and pro-inflammatory genes.[5]



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References

- 1. ucl.ac.uk [ucl.ac.uk]
- 2. Targeting the anti-apoptotic Bcl-2 family proteins: machine learning virtual screening and biological evaluation of new small molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cytotoxicity ic50 values: Topics by Science.gov [science.gov]
- 4. Frontiers | Niraparib-induced STAT3 inhibition increases its antitumor effects [frontiersin.org]
- 5. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov]
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